

Proper Disposal of 3-Hydroxyadamantan-1-yl Methacrylate: A Step-by-Step Guide

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Compound of Interest

Compound Name: 3-Hydroxyadamantan-1-yl
methacrylate

Cat. No.: B038664

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For Immediate Implementation: This document provides crucial safety and logistical guidance for the proper disposal of **3-Hydroxyadamantan-1-yl methacrylate**. Adherence to these procedures is essential for ensuring laboratory safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals familiar with handling chemical reagents.

Essential Safety and Handling Overview

3-Hydroxyadamantan-1-yl methacrylate is a specialized methacrylate monomer. While specific toxicity data is limited, it should be handled with the same precautions as other acrylate and methacrylate compounds, which are known to be skin and eye irritants and potential sensitizers. The primary hazards are associated with its reactivity and potential for uncontrolled polymerization. Therefore, proper disposal is not merely a recommendation but a critical safety requirement.

Quantitative Data Summary

For quick reference, the following table summarizes key physical, chemical, and safety data for **3-Hydroxyadamantan-1-yl methacrylate** and general safety parameters for methacrylates.

Property	Value	Source/Note
Chemical Formula	C ₁₄ H ₂₀ O ₃	ChemBK[1]
Molecular Weight	236.31 g/mol	ChemicalBook
Appearance	White to almost white powder or crystal	ChemicalBook[2]
Melting Point	89.0 to 93.0 °C	Echemi
Boiling Point	329 °C	Echemi[3]
Density	1.17 g/cm ³	Echemi[3]
Flash Point	133 °C	Chemsrc[4]
Vapor Pressure	0.0±1.6 mmHg at 25°C	Chemsrc[4]
Solubility	Soluble in Methanol	ChemicalBook[2]
OSHA PEL (General Methacrylates)	100 ppm (8-hour TWA) for Methyl Methacrylate	NJ.gov[5]
NFPA 704 Rating (for Methyl Methacrylate)	Health: 2, Flammability: 3, Instability: 2	CAMEO Chemicals[6]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the approved procedure for the disposal of **3-Hydroxyadamantan-1-yl methacrylate**.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- **Gloves:** Wear nitrile gloves. For prolonged contact, consider double-gloving.
- **Eye Protection:** Chemical safety goggles are mandatory.
- **Lab Coat:** A flame-resistant lab coat should be worn.

- Ventilation: All handling and preparation for disposal must be conducted in a certified chemical fume hood.

2. Waste Segregation and Collection:

- Unused/Excess Monomer:
 - Do NOT pour down the drain or dispose of in regular trash.
 - Collect in a designated, labeled, and sealed hazardous waste container. The container should be made of a compatible material (e.g., amber glass or a chemically resistant polymer).
 - The label must clearly state "Hazardous Waste: **3-Hydroxyadamantan-1-yl Methacrylate**".
- Contaminated Materials:
 - All items that have come into contact with the monomer (e.g., gloves, pipette tips, absorbent paper) must be considered hazardous waste.
 - Collect these materials in a separate, sealed, and clearly labeled plastic bag or container.

3. Stabilization (If Necessary):

- Methacrylates can polymerize, sometimes violently, especially if exposed to heat, light, or contaminants.
- If the waste monomer will be stored for an extended period before pickup, consult with your institution's Environmental Health and Safety (EHS) office about the need for and procedure for adding an inhibitor.

4. Storage Pending Disposal:

- Store the sealed hazardous waste containers in a cool, dark, and well-ventilated area designated for hazardous waste storage.

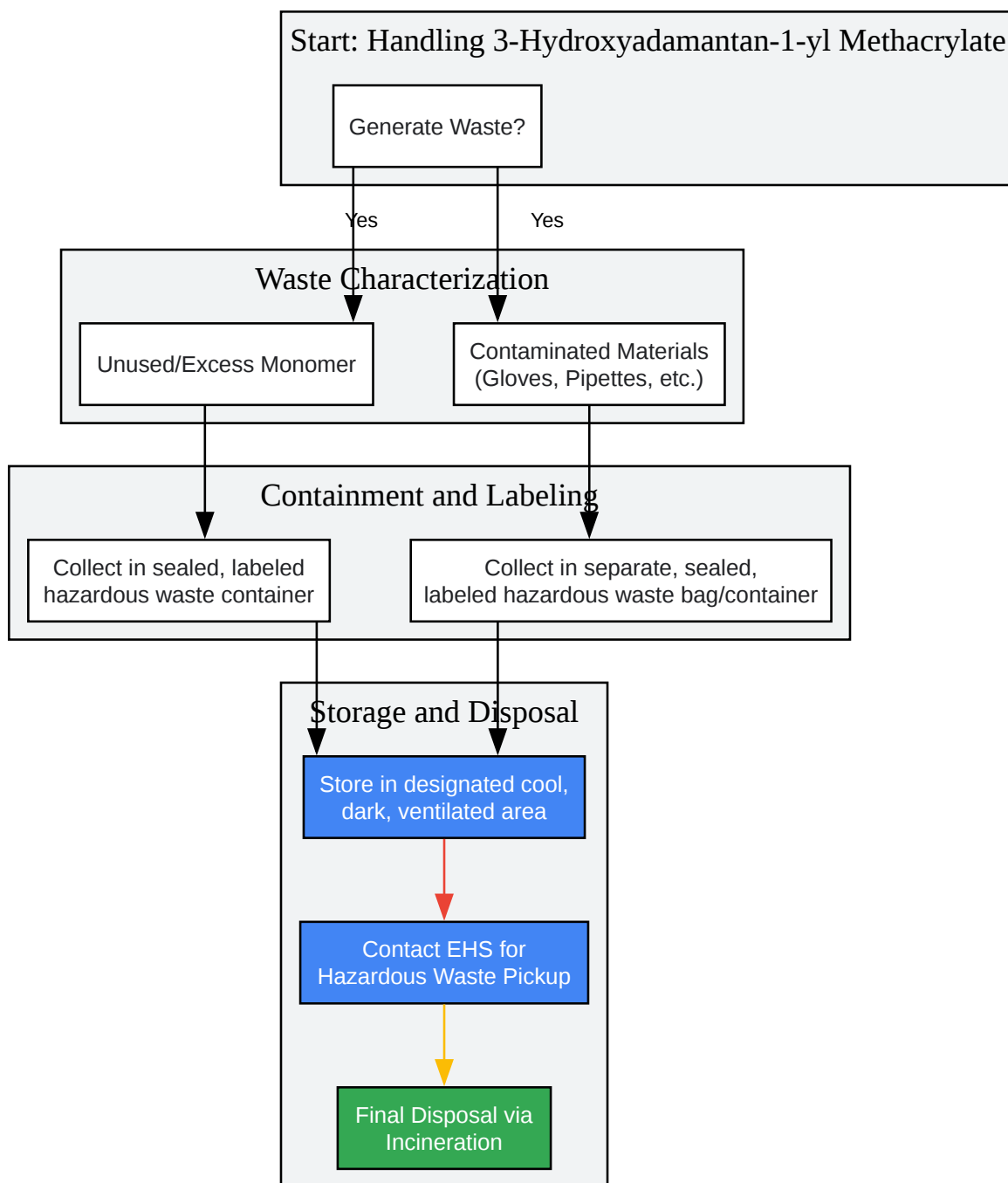
- Ensure the storage area is away from heat sources, direct sunlight, and incompatible materials (e.g., strong oxidizing agents, acids, and bases).

5. Final Disposal:

- Arrange for pickup and disposal through your institution's certified hazardous waste management program.
- The recommended method of disposal for methacrylate compounds is incineration in a licensed hazardous waste incinerator.^[7] This ensures the complete destruction of the compound.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Hydroxyadamantan-1-yl methacrylate**.



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Caption: Workflow for the safe disposal of **3-Hydroxyadamantan-1-yl methacrylate**.

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